

Application Note: Phenylmercuric Chloride as a Standard for Mercury Analysis

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Compound of Interest

Compound Name: *Phenylmercuric chloride*

Cat. No.: *B086567*

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Audience: Researchers, scientists, and drug development professionals.

Introduction The accurate quantification of mercury (Hg) is critical in pharmaceutical manufacturing, environmental monitoring, and clinical research due to its high toxicity. The choice of a reliable, stable, and well-characterized standard is fundamental to achieving accurate analytical results. **Phenylmercuric chloride** (PMC), an organomercury compound, has been historically used in various applications, including as a preservative in some pharmaceutical formulations and as an analytical standard.^{[1][2]} While its use is now heavily restricted due to severe toxicity, it remains a relevant reference material for specific analytical methods, particularly for the validation of procedures designed to detect organomercury species.^{[3][4]}

This document provides a detailed overview of the properties of **phenylmercuric chloride** and protocols for its use as a standard in mercury analysis by Cold Vapor Atomic Absorption Spectrometry (CVAAS).

WARNING: **Phenylmercuric chloride** is extremely toxic and environmentally hazardous. It is fatal if swallowed, inhaled, or in contact with skin and can cause damage to organs through prolonged exposure.^{[1][4]} All handling must be performed by trained personnel in a certified chemical fume hood with appropriate personal protective equipment (PPE), including nitrile gloves, safety goggles, and a lab coat. All waste must be disposed of as hazardous material according to institutional and local regulations.

Properties of Phenylmercuric Chloride

Phenylmercuric chloride is a white, crystalline solid.[\[1\]](#)[\[4\]](#) Its stability as an organometallic compound makes it suitable as a reference material, provided appropriate handling and preparation procedures are followed. Key quantitative properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of **Phenylmercuric Chloride**

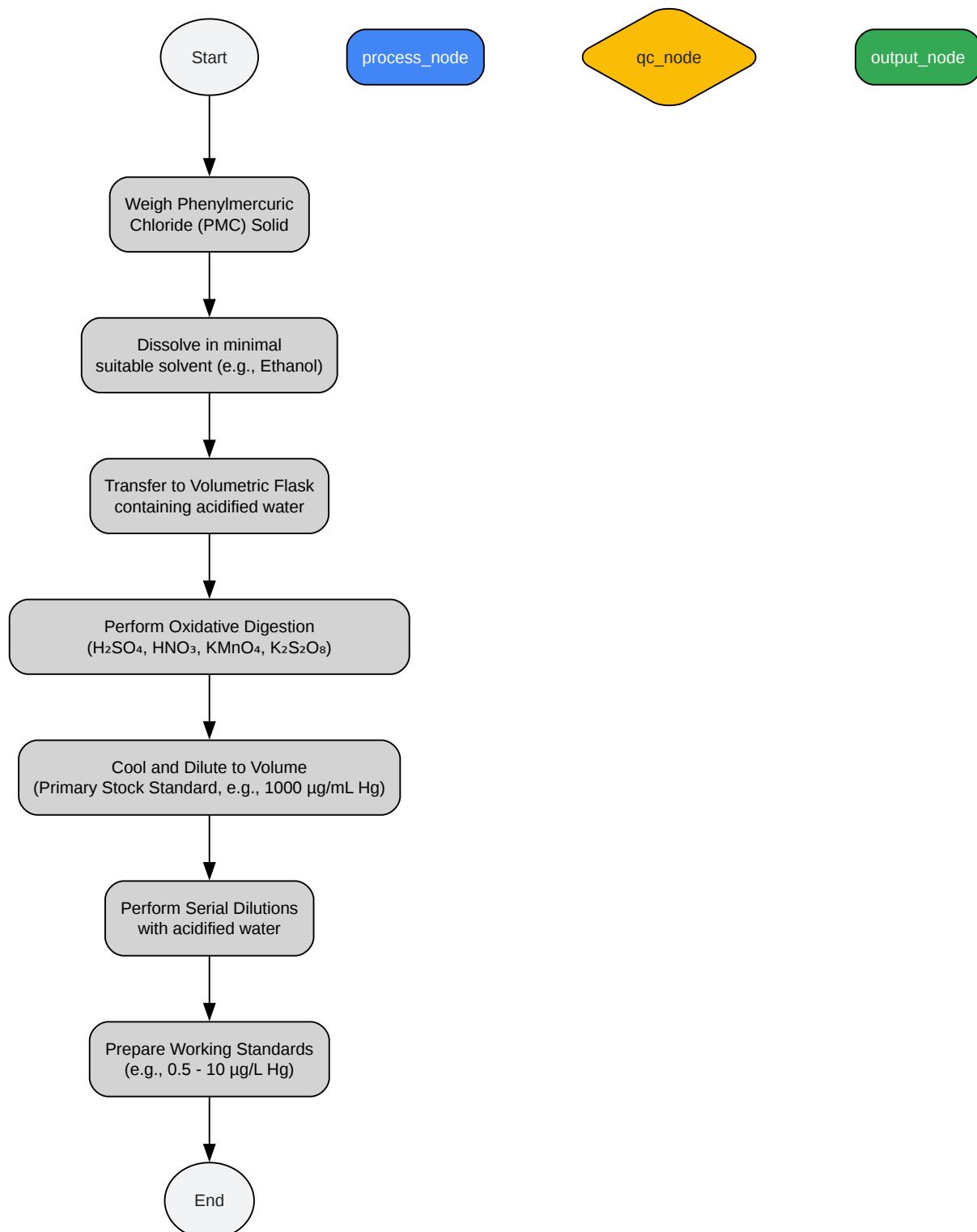
Property	Value	References
Chemical Formula	C ₆ H ₅ HgCl	[1] [4]
Molecular Weight	313.15 g/mol	[1] [4]
Appearance	White satiny crystals/leaflets	[1] [4]
Melting Point	250-252 °C	[1] [4]
Solubility in Water	Insoluble / Very slightly soluble (~50 mg/L)	[1]
Solubility in Solvents	Soluble in benzene, ether, pyridine; slightly soluble in hot ethanol.	[1]
CAS Number	100-56-1	[1] [4]

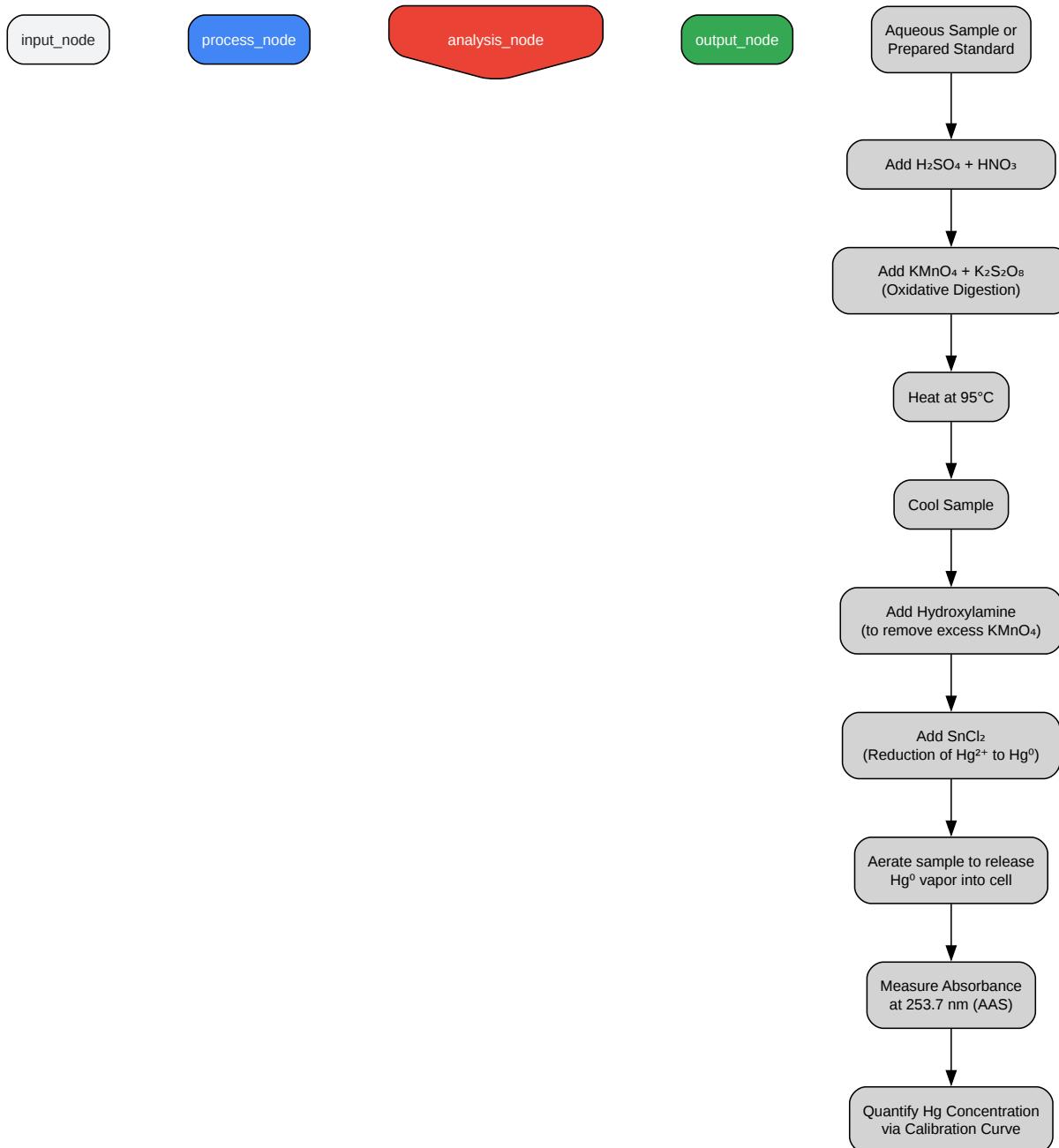
Experimental Protocols

The analytical workflow for using **phenylmercuric chloride** as a standard involves two main stages: the preparation of standard solutions and the analysis by CVAAS. A critical step is the oxidative digestion, which breaks the carbon-mercury bond to convert organomercury into inorganic mercuric ions (Hg²⁺), the form detectable by standard CVAAS methods.[\[3\]](#)[\[5\]](#)

Workflow for Standard Preparation

The following diagram outlines the logical flow for preparing mercury standards from solid **phenylmercuric chloride**.



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